

Application Notes and Protocols for Metioprime

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: Metioprime

Cat. No.: B1676498

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Introduction

Metioprime is a competitive inhibitor of bacterial dihydrofolate reductase (DHFR), an essential enzyme in the folate synthesis pathway. Inhibition of DHFR disrupts the production of tetrahydrofolate, a key cofactor in the synthesis of nucleic acids and amino acids, ultimately leading to the cessation of bacterial growth. These application notes provide detailed protocols for the preparation and storage of **Metioprime** stock solutions for use in research and drug development applications.

Metioprime Properties

A summary of the key chemical and physical properties of **Metioprime** is provided in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₁₈ N ₄ O ₂ S
Molecular Weight	306.39 g/mol
Appearance	Crystalline solid
Mechanism of Action	Competitive inhibitor of bacterial dihydrofolate reductase (DHFR)[1]

Metioprime Stock Solution Preparation

The following protocols are recommended for the preparation of **Metioprime** stock solutions. It is crucial to use high-purity solvents and adhere to sterile techniques, especially for solutions intended for cell-based assays.

Solubility Data

Quantitative solubility data for **Metioprime** in common laboratory solvents is limited. However, available information and data from the structurally similar compound Trimethoprim can guide solvent selection.

Solvent	Metioprime Solubility	Trimethoprim Solubility (for reference)
DMSO (Dimethyl Sulfoxide)	10 mM	~20 mg/mL
Dimethyl Formamide (DMF)	Not available	~13 mg/mL
Ethanol	Not available	Slightly soluble
Methanol	Not available	Slightly soluble
Water	Not available	Very slightly soluble (~0.4 mg/mL)

Note: The solubility of Trimethoprim is provided as a reference and may not be identical to that of **Metioprime**.

Recommended Solvent

Based on the available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **Metioprime** stock solutions.

Experimental Protocol: Preparation of a 10 mM Metioprime Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Metioprime** in DMSO.

Materials:

- **Metioprim** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile filter tips

Procedure:

- Calculate the required mass of **Metioprim**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 306.39 \text{ g/mol} \times 1000 \text{ mg/g} = 3.0639 \text{ mg}$
- Weighing **Metioprim**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 3.06 mg of **Metioprim** powder into the tube. Record the exact weight.
- Dissolving **Metioprim**:
 - Add the appropriate volume of sterile DMSO to the tube to achieve a final concentration of 10 mM. For example, if you weighed exactly 3.06 mg of **Metioprim**, add 1.0 mL of DMSO.
 - Cap the tube securely.
- Ensuring Complete Dissolution:

- Vortex the solution until the **Metioprime** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage.

Storage and Stability of Metioprime Stock Solutions

Proper storage is critical to maintain the integrity and activity of **Metioprime** stock solutions.

Storage Conditions

The following storage conditions are recommended for **Metioprime** stock solutions.

Storage Temperature	Recommended Duration (based on Trimethoprim data)	Notes
-20°C	Up to 1 year	Recommended for long-term storage. Protect from light. Avoid repeated freeze-thaw cycles.
4°C	Short-term (days)	Not recommended for long-term storage due to the potential for degradation and precipitation.
Room Temperature	Not recommended	

Disclaimer: The recommended storage duration is based on data for the related compound Trimethoprim. It is strongly advised that users perform their own stability studies for their specific experimental conditions.

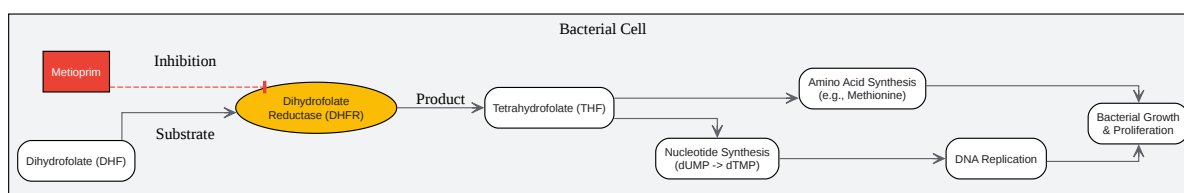
Handling Precautions

- **Metioprime** is a chemical compound and should be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and preparing solutions.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Mechanism of Action and Experimental Workflow

Signaling Pathway of Metioprime's Mechanism of Action

Metioprime inhibits bacterial dihydrofolate reductase (DHFR), a key enzyme in the folic acid synthesis pathway. This pathway is essential for the production of nucleotides and certain amino acids.

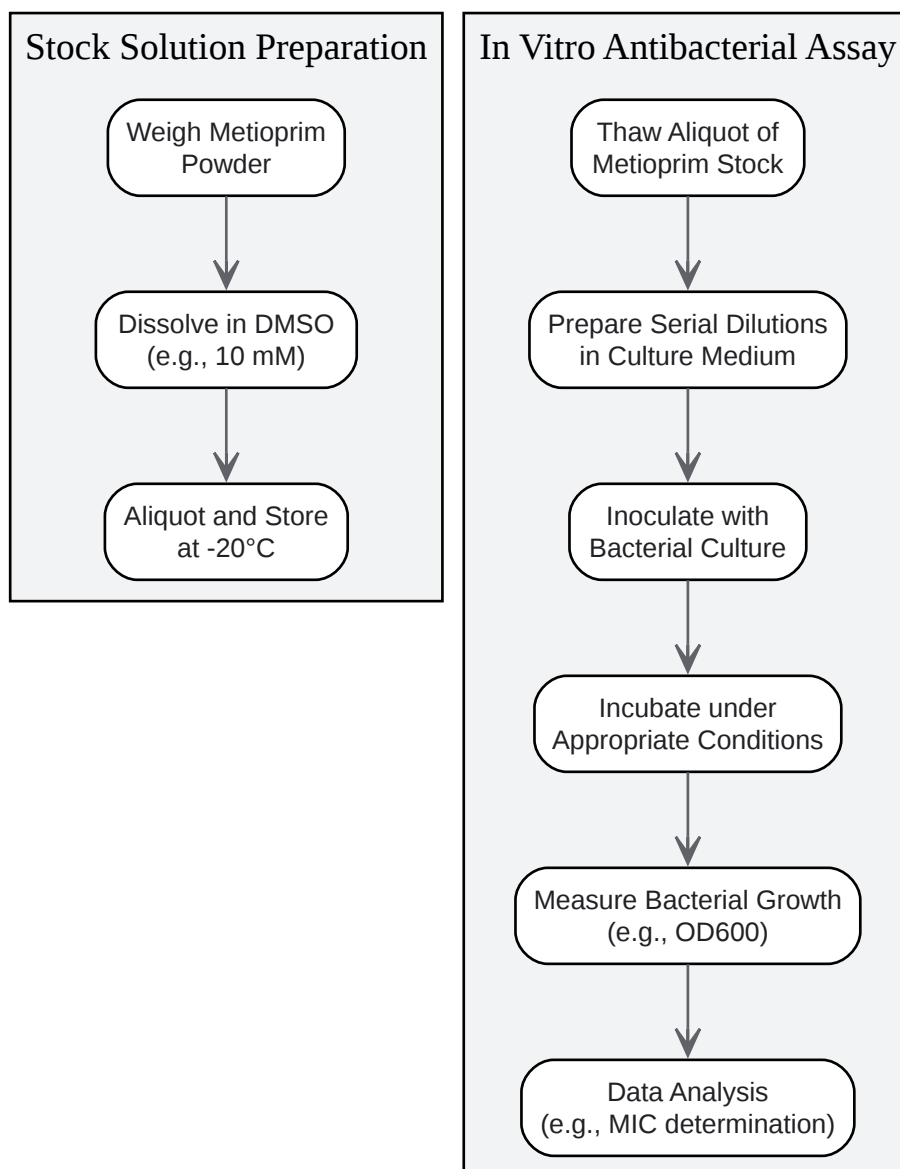


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Caption: **Metioprime**'s mechanism of action.

Experimental Workflow for In Vitro Assays

The following diagram illustrates a general workflow for using a **Metioprim** stock solution in a typical in vitro antibacterial assay.



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Caption: General experimental workflow.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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